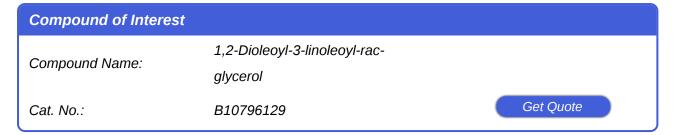


role of 1,2-Dioleoyl-3-linoleoyl-rac-glycerol in lipidomics research

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An In-depth Technical Guide to 1,2-Dioleoyl-3-linoleoyl-rac-glycerol in Lipidomics Research

For Researchers, Scientists, and Drug Development Professionals

Core Concepts: Introduction to 1,2-Dioleoyl-3linoleoyl-rac-glycerol

1,2-Dioleoyl-3-linoleoyl-rac-glycerol, commonly abbreviated as OOL, is a specific triacylglycerol (TAG) molecule. Triacylglycerols are the primary form of energy storage in eukaryotes, comprising a glycerol backbone esterified to three fatty acids.[1][2] In OOL, the sn-1 and sn-2 positions of the glycerol backbone are occupied by oleic acid (18:1), while the sn-3 position is occupied by linoleic acid (18:2).[3][4][5][6] This specific arrangement of fatty acids gives it distinct chemical properties and biological relevance.

Found in various natural sources, particularly seed and vegetable oils like olive, sesame, and pumpkin seed oil, OOL serves as a significant component of dietary fats.[3][6][7] In the context of lipidomics, OOL is not only a subject of study within the broader triacylglycerol lipid class but also serves as a critical reference standard for the accurate identification and quantification of TAGs in complex biological and food samples.[8][9] The precise characterization of individual TAG species like OOL is vital for understanding lipid metabolism, its dysregulation in disease, and for quality control in the food and pharmaceutical industries.[10][11]



Physicochemical Properties

A clear understanding of the physicochemical properties of **1,2-Dioleoyl-3-linoleoyl-rac- glycerol** is fundamental for its application in research. These details are crucial for designing experiments, preparing standards, and interpreting analytical data.

Property	Value	Source(s)
Formal Name	9Z,12Z-octadecadienoic acid 2,3-bis[[(9Z)-1-oxo-9- octadecen-1-yl]oxy]propyl ester	[3][12]
Synonyms	OOL, TG(18:1/18:1/18:2), TG(54:4)	[3][13]
CAS Number	2190-20-7	[3][12]
Molecular Formula	C57H102O6	[3][12][13]
Molecular Weight	883.4 g/mol	[3][13]
Physical Form	Liquid	[14]
Purity	≥95% - 97% (TLC)	[3][14]
Storage Temperature	-20°C	[3][14]
Solubility	DMF: 10 mg/ml, Ethanol: 10 mg/ml	[3]

The Role of Triacylglycerols in Cellular Signaling

While triacylglycerols like OOL are primarily known for their role in energy storage, they are also deeply integrated into cellular signaling networks, largely through their metabolic byproducts.[1][15] The synthesis and degradation of TAGs produce critical lipid intermediates such as diacylglycerol (DAG) and free fatty acids (FFAs), which act as potent second messengers and signaling molecules.[1][15]

The hydrolysis of TAGs is catalyzed by lipases like adipose triglyceride lipase (ATGL) and hormone-sensitive lipase (HSL).[1] This process releases DAG and FFAs.



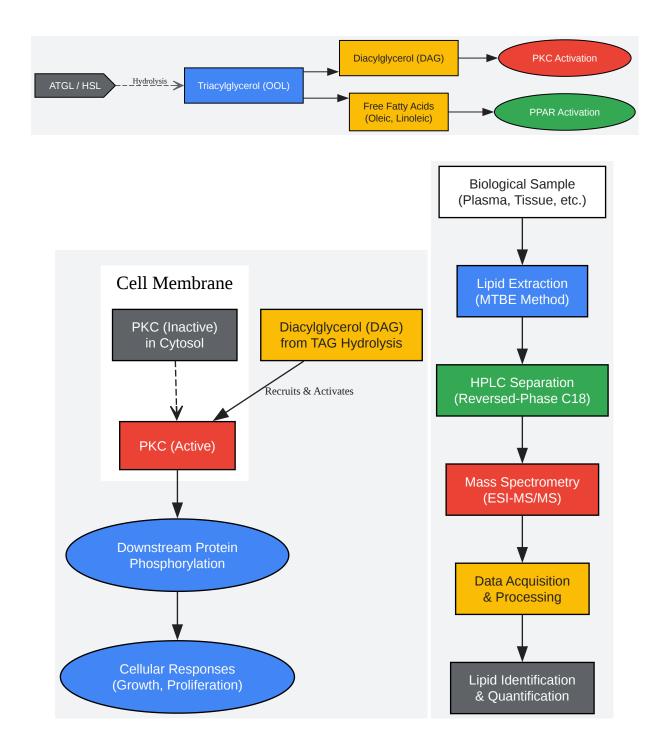
- Diacylglycerol (DAG): DAG is a well-established activator of Protein Kinase C (PKC) isoforms.[1] Upon activation, PKC phosphorylates a multitude of downstream protein targets, thereby modulating a wide range of cellular processes including cell growth, differentiation, and apoptosis.
- Free Fatty Acids (FFAs): The fatty acids released from TAG hydrolysis, such as oleic and linoleic acid, can act as signaling molecules themselves.[16] They can activate nuclear receptors like peroxisome proliferator-activated receptors (PPARs), which are key regulators of lipid and glucose metabolism.[1][16]

The dysregulation of TAG metabolism can lead to an accumulation of these signaling intermediates, which has been linked to conditions such as insulin resistance and cardiovascular disease.[1]

Visualizing the Signaling Cascade

The following diagrams illustrate the key signaling pathways initiated by the metabolic products of triacylglycerols.





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